

(1-Methylhexyl)ammonium sulphate safety data sheet (SDS)

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Compound of Interest

Compound Name:	(1-Methylhexyl)ammonium sulphate
Cat. No.:	B12349367

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An In-depth Technical Guide on the Safety of **(1-Methylhexyl)ammonium sulphate**

For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification and Physical Properties

(1-Methylhexyl)ammonium sulphate, also known as 2-aminoheptane sulfate, is the sulphate salt of the aliphatic amine 2-aminoheptane. It is classified as a sympathomimetic agent due to its vasoconstrictor and stimulant properties.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	(1-Methylhexyl)ammonium sulphate
Synonyms	2-Aminoheptane sulfate, Tuaminoheptane sulfate
CAS Number	3595-14-0, 6411-75-2 (sulfate 2:1) [1]
Molecular Formula	C ₁₄ H ₃₆ N ₂ O ₄ S [2]
Molecular Weight	328.51 g/mol [2]
Chemical Structure	Bis((1-methylhexyl)ammonium) sulphate

Table 2: Physical and Chemical Properties of **(1-Methylhexyl)ammonium sulphate**

Property	Value	Source
Melting Point	289-291°C	[2]
Appearance	Data not available	
Solubility	Data not available	

Table 3: Physical and Chemical Properties of 2-Aminoheptane (Base)

Property	Value	Source
Molecular Formula	C ₇ H ₁₇ N	[1]
Molecular Weight	115.22 g/mol	[1]
Boiling Point	142-144 °C	
Density	0.766 g/mL at 25 °C	
Flash Point	54.4 °C	[2]
Refractive Index	n _{20/D} 1.418	

Toxicological Profile

The toxicological data for **(1-Methylhexyl)ammonium sulphate** is limited. The safety profile is often inferred from data on the free base, 2-aminoheptane, and other related alkylamines.

Table 4: Summary of Toxicological Hazards

Hazard	Classification and Statements
Acute Oral Toxicity	Category 4 (Harmful if swallowed)
Acute Dermal Toxicity	Category 4 (Harmful in contact with skin)
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled)
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)

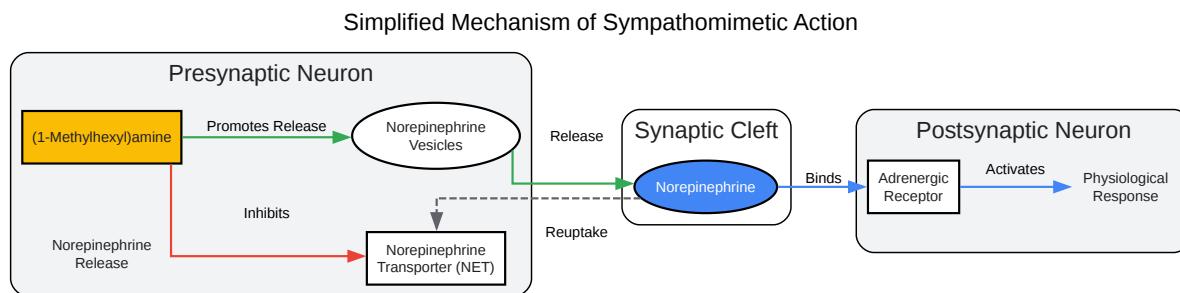
Hazard classifications are based on the free base, 2-aminoheptane.

Mechanism of Action and Signaling Pathways

2-Aminoheptane, the active component of **(1-Methylhexyl)ammonium sulphate**, is a sympathomimetic agent. Its primary mechanism of action involves increasing the levels of norepinephrine at the synaptic cleft, leading to vasoconstriction and central nervous system stimulation[3]. This can occur through two main pathways:

- Inhibition of Norepinephrine Reuptake: The compound blocks the norepinephrine transporter (NET), preventing the reuptake of norepinephrine from the synapse into the presynaptic neuron.
- Promotion of Norepinephrine Release: It acts as a releasing agent, triggering the release of norepinephrine from presynaptic vesicles.

The increased concentration of norepinephrine in the synapse leads to enhanced activation of adrenergic receptors on the postsynaptic neuron, resulting in the observed physiological effects.



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Mechanism of Action of (1-Methylhexyl)amine

Experimental Protocols

Standardized protocols are used to assess the safety and toxicity of chemical substances. The following are examples of relevant OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irreversible skin damage.

Methodology:

- **Animal Model:** A single albino rabbit is typically used for the initial test.
- **Test Substance Application:** 0.5 g of the solid substance is applied to a small patch of shaved skin (approx. 6 cm²).
- **Exposure:** The test patch is covered with a gauze dressing for a 4-hour exposure period.

- Observation: After removal of the patch, the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and daily thereafter for up to 14 days.
- Scoring: The severity of skin reactions is graded numerically.
- Confirmation: If no corrosive effect is observed in the initial animal, the test is confirmed using two additional animals.

Workflow for OECD 404 Dermal Irritation Test

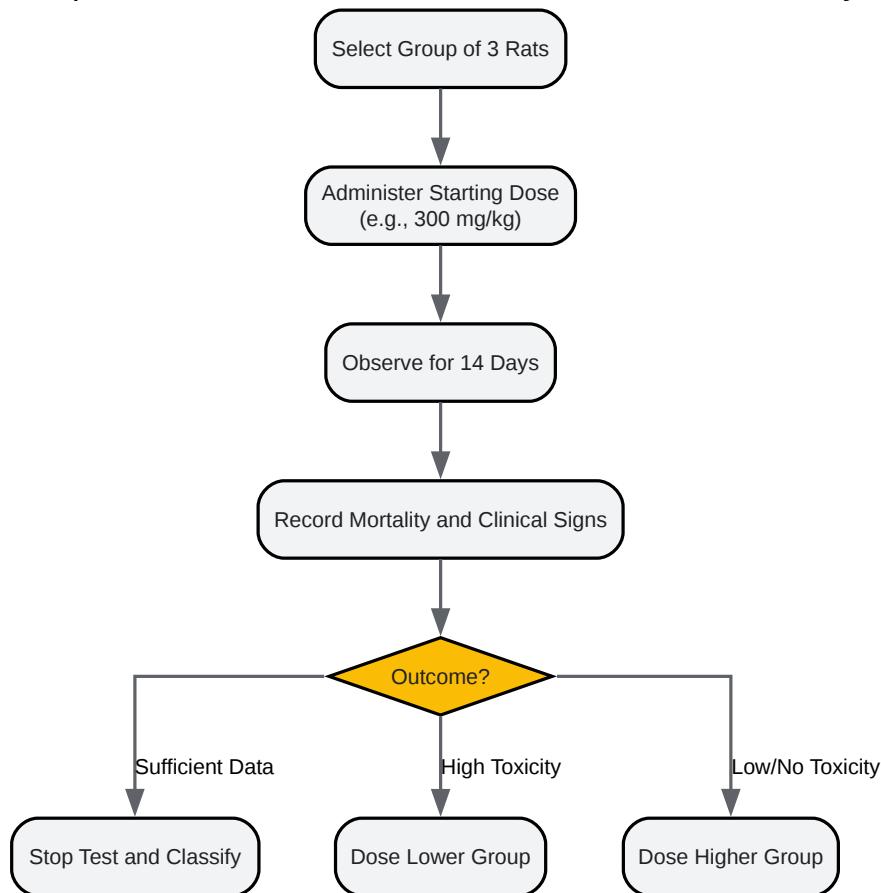
Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.

Methodology:

- Animal Model: The test is typically conducted on rats.
- Dosing: A stepwise procedure is used with a group of 3 animals per step. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- Administration: The substance is administered orally by gavage.
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Stepwise Procedure: The outcome of the first group determines the dose for the next group (if necessary). The test is stopped when a confident classification of the substance's toxicity can be made.

Experimental Workflow: OECD 423 Acute Oral Toxicity

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Workflow for OECD 423 Oral Toxicity Test

In Vitro Cytotoxicity Assays

These assays are used to assess the toxicity of a substance on cultured cells. A common method is the MEM Elution test.

Methodology:

- Sample Preparation: The test material is extracted using a suitable solvent to create an eluate.
- Cell Culture: A suitable cell line (e.g., fibroblasts) is cultured in Minimum Essential Medium (MEM).

- **Exposure:** The cultured cells are exposed to the eluate for a defined period (e.g., 24-72 hours).
- **Evaluation:** Cell viability and morphology are assessed using methods like MTT assay or microscopic examination.
- **Interpretation:** The results are compared to control groups to determine the cytotoxic potential of the eluate.

Safety and Handling

Engineering Controls:

- Use in a well-ventilated area, preferably under a chemical fume hood.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

First Aid Measures:

- **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If conscious, give 2-4 cupfuls of water. Seek immediate medical attention.

Conclusion

(1-Methylhexyl)ammonium sulphate is a sympathomimetic amine salt with potential for significant toxicity. It is corrosive to skin and eyes and harmful if ingested, inhaled, or absorbed through the skin. Its mechanism of action is related to the disruption of norepinephrine signaling. All handling should be performed with appropriate engineering controls and personal protective equipment in place. The toxicological assessment of this and similar compounds relies on standardized in vivo and in vitro experimental protocols to ensure safety and proper hazard classification.

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References

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